

Application Notes and Protocols for Cefluprenam Minimum Inhibitory Concentration (MIC) Testing

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Compound of Interest

Compound Name: Cefluprenam

Cat. No.: B1668854

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These application notes provide detailed protocols for determining the Minimum Inhibitory Concentration (MIC) of **Cefluprenam**, a fourth-generation cephalosporin antibiotic. The included data and methodologies are intended to guide researchers in assessing the in vitro activity of this compound against a variety of bacterial strains.

Data Presentation: In Vitro Activity of Cefluprenam

Cefluprenam (formerly known as E1077) has demonstrated a broad spectrum of activity against both Gram-positive and Gram-negative bacteria. The following table summarizes the MIC90 (Minimum Inhibitory Concentration required to inhibit the growth of 90% of isolates) values for **Cefluprenam** against a panel of clinically relevant bacteria. This data is compiled from in vitro studies published in peer-reviewed journals.^{[1][2]}

Bacterial Species	Number of Isolates	Cefluprenam (E1077) MIC90 (µg/mL)
Gram-Positive Aerobes		
Staphylococcus aureus (Methicillin-Susceptible)	-	0.78
Staphylococcus aureus (Methicillin-Resistant)	-	50
Enterococcus faecalis	-	6.25
Streptococcus spp.	-	0.05 - 0.78
Gram-Negative Aerobes		
Haemophilus influenzae	-	0.05 - 0.78
Neisseria gonorrhoeae	-	0.05 - 0.78
Enterobacteriaceae (most species)	-	≤ 1.56
Serratia marcescens	-	12.5
Proteus vulgaris	-	12.5
Pseudomonas aeruginosa	-	6.25

Note: The specific number of isolates for each species was not consistently reported across all source documents.

Experimental Protocols

Standardized methods for MIC determination are crucial for the reproducibility and comparability of results. The following are detailed protocols for three common MIC testing methods, based on guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Broth Microdilution Method

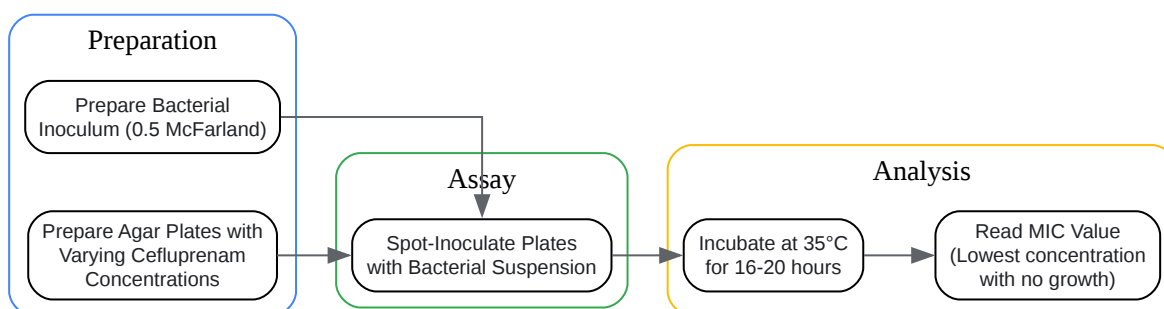
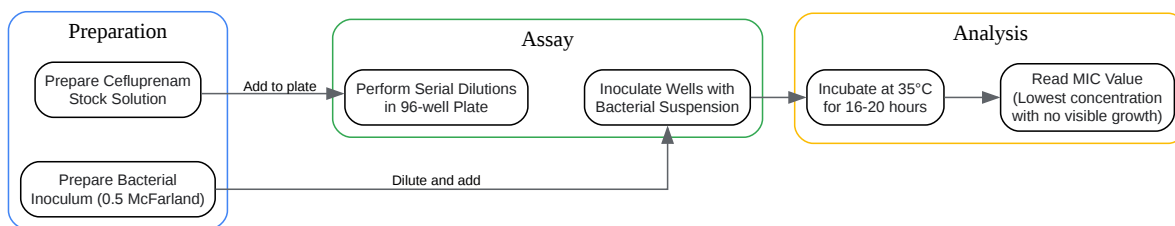
This method involves testing a microorganism's susceptibility to a range of antibiotic concentrations in a liquid growth medium.

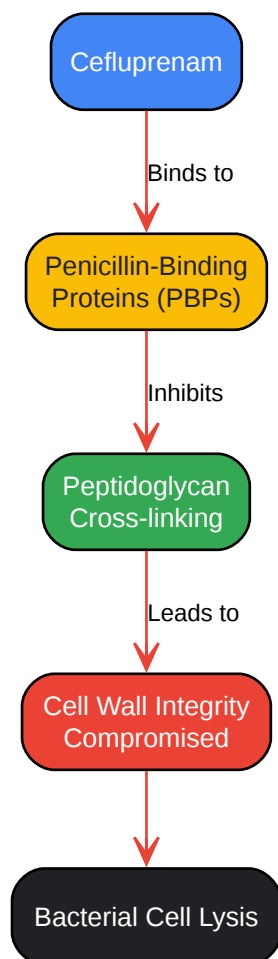
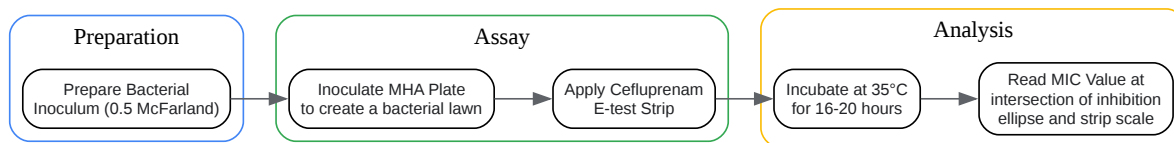
Materials:

- **Cefluprenam** analytical standard
- Sterile 96-well microtiter plates
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Spectrophotometer
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)

Procedure:

- **Preparation of Cefluprenam Stock Solution:** Prepare a stock solution of **Cefluprenam** in a suitable solvent and dilute it further in CAMHB to achieve the desired starting concentration.
- **Serial Dilutions:** Perform two-fold serial dilutions of the **Cefluprenam** solution in the wells of the microtiter plate, typically ranging from 0.06 to 128 $\mu\text{g/mL}$.
- **Inoculum Preparation:** Prepare a bacterial suspension from 3-5 isolated colonies on a non-selective agar plate. Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL.
- **Inoculation:** Dilute the standardized bacterial suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well.
- **Incubation:** Incubate the inoculated microtiter plates at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- **Reading Results:** The MIC is the lowest concentration of **Cefluprenam** that completely inhibits visible growth of the organism.





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References

- 1. In vitro evaluation of E1077, a new cephalosporin with a broad antibacterial spectrum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. journals.asm.org [journals.asm.org]
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